

An In-depth Technical Guide to MMAF Sodium for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MMAF sodium

Cat. No.: B15623140

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of Monomethylauristatin F (MMAF) sodium, a potent anti-tubulin agent integral to the development of antibody-drug conjugates (ADCs).

Chemical Structure and Properties of MMAF Sodium

Monomethylauristatin F (MMAF) is a synthetic and highly potent antineoplastic agent.^{[1][2]} It is a derivative of auristatin, a natural product isolated from the sea hare *Dolabella auricularia*. MMAF is structurally a pseudopeptide consisting of four amino acids and a C-terminal phenylalanine.^[3] The sodium salt form, **MMAF sodium**, enhances its utility in pharmaceutical formulations.

Chemical Identity

Identifier	Value
IUPAC Name	(S)-2-((2R,3R)-3-((S)-1-((3R,4S,5S)-4-((S)-N,3-dimethyl-2-((S)-3-methyl-2-(methylamino)butanamido)butanamido)-3-methoxy-5-methylheptanoyl)pyrrolidin-2-yl)-3-methoxy-2-methylpropanamido)-3-phenylpropanoic acid, sodium salt
Synonyms	Monomethylauristatin F sodium, Mafodotin (in the context of ADCs)[1][4]
CAS Number	1799706-65-2[4][5][6]
Molecular Formula	C39H64N5NaO8[7][8][9]
Molecular Weight	753.9 g/mol [7][8]

Chemical Structure

The chemical structure of **MMAF sodium** is characterized by a C-terminal phenylalanine which bears a carboxyl group that forms the sodium salt. This charged C-terminus distinguishes it from its uncharged counterpart, Monomethylauristatin E (MMAE), and contributes to its attenuated cytotoxic activity.[2][10]

Isomeric SMILES: CC--INVALID-LINK---INVALID-LINK--N1CCC[C@H]1--INVALID-LINK--C(=O)N--INVALID-LINK--C(=O)[O-])OC)OC">C@@HN(C)C(=O)--INVALID-LINK--NC(=O)--INVALID-LINK--NC.[Na+][7]

The following DOT script generates a simplified 2D representation of the core MMAF structure.



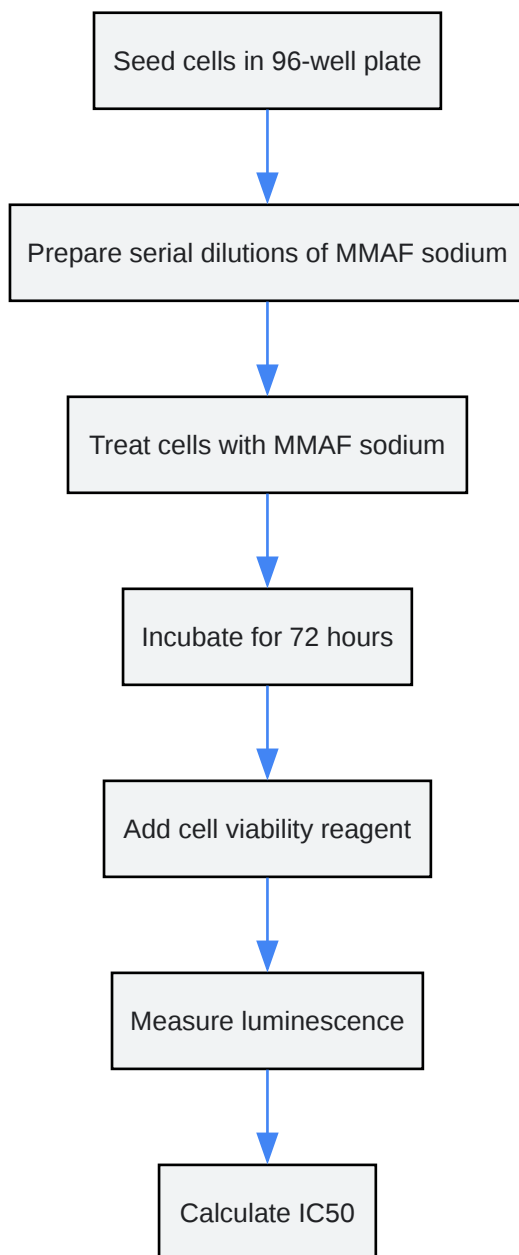
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Caption: Simplified representation of the **MMAF sodium** peptide backbone.

Mechanism of Action

MMAF is a potent inhibitor of tubulin polymerization.[4][11][12] Tubulin is a critical component of the cytoskeleton and is essential for the formation of the mitotic spindle during cell division. By binding to tubulin, MMAF disrupts microtubule dynamics, leading to cell cycle arrest in the G2/M phase and subsequent apoptosis.[11] Due to its high toxicity, MMAF is not used as a standalone therapeutic agent but is instead conjugated to monoclonal antibodies (mAbs) to form antibody-drug conjugates (ADCs).[2][10] These ADCs selectively deliver MMAF to tumor cells that express the target antigen for the mAb, thereby minimizing systemic toxicity.[11]

The following diagram illustrates the general mechanism of action for an MMAF-containing ADC.



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- To cite this document: BenchChem. [An In-depth Technical Guide to MMAF Sodium for Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15623140#what-is-the-chemical-structure-of-mmef-sodium]

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